

Preparing a Concentrated Stock Solution of MB 488 NHS Ester for Bioconjugation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MB 488 NHS ester

Cat. No.: B15555383

[Get Quote](#)

Application Note

Audience: Researchers, scientists, and drug development professionals.

Introduction

MB 488 N-hydroxysuccinimidyl (NHS) ester is a bright, water-soluble, and photostable green fluorescent dye designed for the covalent labeling of biomolecules.^{[1][2][3]} Its NHS ester functional group reacts efficiently with primary amines ($-NH_2$) on proteins, antibodies, amine-modified oligonucleotides, and other molecules to form a stable amide bond.^{[2][4][5]} This process, known as bioconjugation, is fundamental in creating fluorescent probes for various applications, including fluorescence microscopy, flow cytometry, and immunoassays.^{[1][2]} Proper preparation of a concentrated stock solution is a critical first step to ensure reproducible and efficient labeling. This document provides a detailed protocol for the preparation, storage, and handling of **MB 488 NHS ester** stock solutions.

Key Properties of MB 488 NHS Ester

MB 488 NHS ester is characterized by its high water solubility, strong absorption, and high fluorescence quantum yield.^{[1][2]} A summary of its key quantitative properties is presented in the table below.

Property	Value	Reference(s)
Molecular Weight	752.69 g/mol	[1][2][5]
Excitation Maximum (Abs)	501 nm	[1][5]
Emission Maximum (Em)	524 nm	[1][5]
Extinction Coefficient	86,000 cm ⁻¹ M ⁻¹	[1][2]
Recommended Solvents	Anhydrous Dimethyl Sulfoxide (DMSO), Anhydrous Dimethylformamide (DMF), Water	[1][2]
Storage of Lyophilized Powder	-20°C to -80°C, desiccated and protected from light	[5][6][7]
Storage of Stock Solution	-20°C, in single-use aliquots	[7][8][9]

Principles of NHS Ester Chemistry

The NHS ester facilitates the formation of a covalent amide bond with primary amines, which are readily available on biomolecules, such as the side chain of lysine residues and the N-terminus of proteins.[4][10] The reaction is most efficient at a slightly alkaline pH, typically between 7.2 and 9.[11] It is crucial to be aware of the competing hydrolysis reaction, where the NHS ester reacts with water.[4][11] The rate of hydrolysis increases with pH.[11] Therefore, using anhydrous solvents for the initial stock solution and controlling the reaction pH are vital for successful conjugation.

Experimental Protocol: Preparing MB 488 NHS Ester Stock Solution

This protocol outlines the steps for preparing a 10 mg/mL stock solution of **MB 488 NHS ester** in anhydrous DMSO.

Materials:

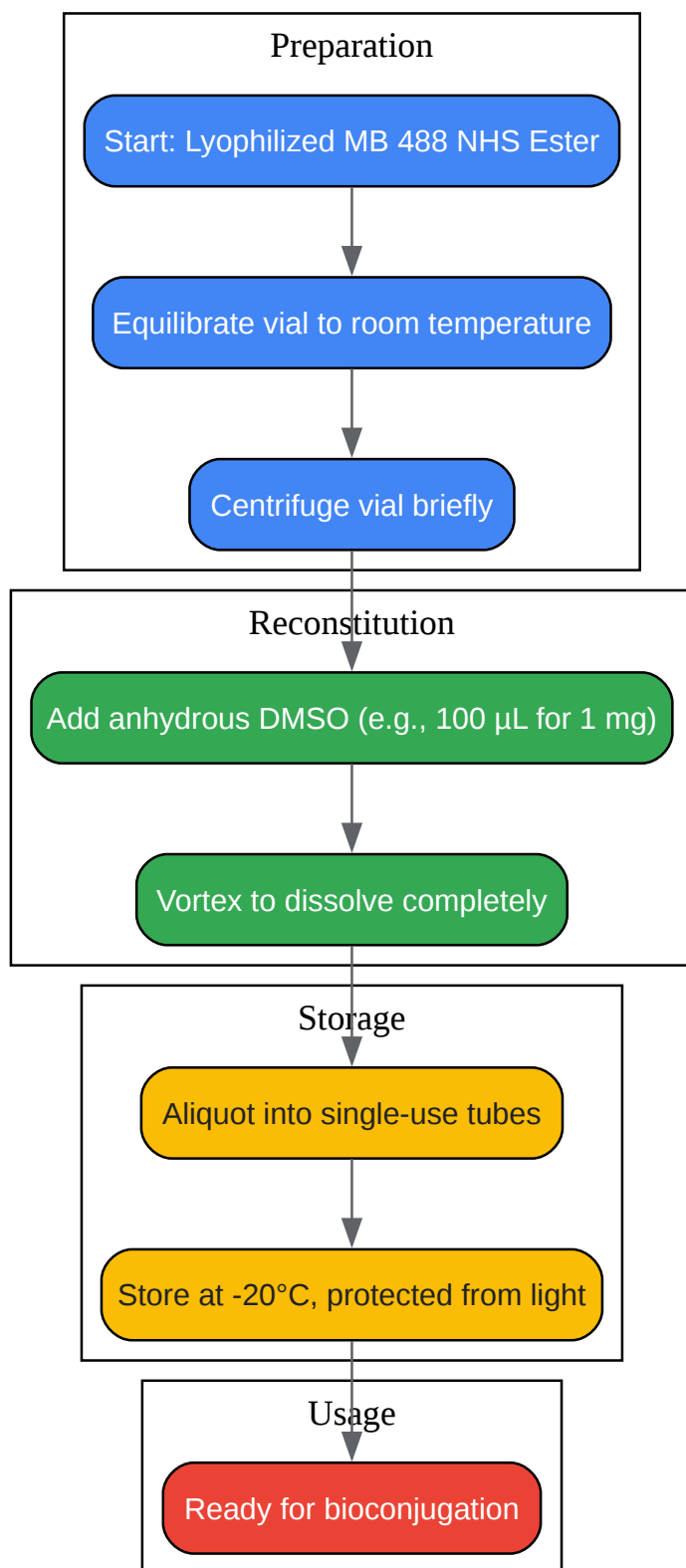
- **MB 488 NHS ester** (lyophilized powder)

- Anhydrous dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes
- Pipettes and pipette tips
- Vortex mixer

Procedure:

- **Equilibration of Reagents:** Before opening, allow the vial of lyophilized **MB 488 NHS ester** to warm to room temperature for at least 20 minutes. This prevents the condensation of moisture, which can hydrolyze the reactive NHS ester.[\[6\]](#)[\[12\]](#)
- **Reconstitution:** Briefly centrifuge the vial to collect all the lyophilized powder at the bottom.
- **Solvent Addition:** Using a pipette, add the appropriate volume of anhydrous DMSO to the vial to achieve a concentration of 10 mg/mL. For example, to a 1 mg vial of **MB 488 NHS ester**, add 100 μ L of anhydrous DMSO.
- **Dissolution:** Cap the vial tightly and vortex thoroughly until all the dye has completely dissolved.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the dye, it is recommended to aliquot the stock solution into smaller, single-use volumes in low-protein-binding microcentrifuge tubes.[\[7\]](#)
- **Long-term Storage:** Store the aliquots at -20°C, protected from light.[\[7\]](#) When stored properly, the stock solution in anhydrous DMSO is stable for 1-2 months.[\[8\]](#)[\[9\]](#) For aqueous solutions, it is recommended to use them immediately after preparation.[\[8\]](#)[\[13\]](#)

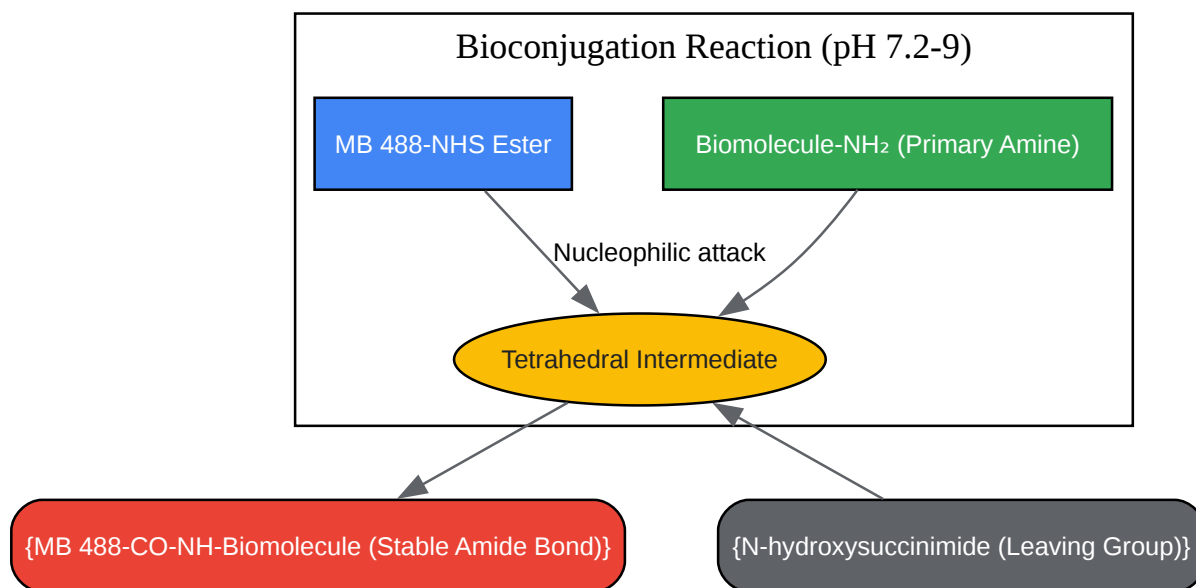
Workflow for Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **MB 488 NHS ester** stock solution.

Signaling Pathway of NHS Ester Reaction



[Click to download full resolution via product page](#)

Caption: Reaction of **MB 488 NHS ester** with a primary amine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. MB 488 NHS ester | AxisPharm [axispharm.com]
- 2. prod-vector-labs-wordpress-media.s3.amazonaws.com [prod-vector-labs-wordpress-media.s3.amazonaws.com]
- 3. vectorlabs.com [vectorlabs.com]
- 4. benchchem.com [benchchem.com]
- 5. MB 488 NHS ester, 2766408-55-1 | BroadPharm [broadpharm.com]
- 6. benchchem.com [benchchem.com]

- 7. NHS ester protocol for labeling proteins [abberior.rocks]
- 8. lumiprobe.com [lumiprobe.com]
- 9. interchim.fr [interchim.fr]
- 10. glenresearch.com [glenresearch.com]
- 11. Amine-Reactive Crosslinker Chemistry | Thermo Fisher Scientific - HK [thermofisher.com]
- 12. prod-vector-labs-wordpress-media.s3.amazonaws.com [prod-vector-labs-wordpress-media.s3.amazonaws.com]
- 13. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Preparing a Concentrated Stock Solution of MB 488 NHS Ester for Bioconjugation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15555383#preparing-mb-488-nhs-ester-stock-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com